

# A Comprehensive Technical Guide to 5-Methoxy-2-nitrobenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methoxy-2-nitrobenzoic acid

Cat. No.: B122804

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This guide provides an in-depth overview of **5-Methoxy-2-nitrobenzoic acid**, a key chemical intermediate in the synthesis of various biologically active molecules. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Molecular Data

**5-Methoxy-2-nitrobenzoic acid** is a substituted nitrobenzoic acid derivative. Its fundamental molecular properties are summarized below.

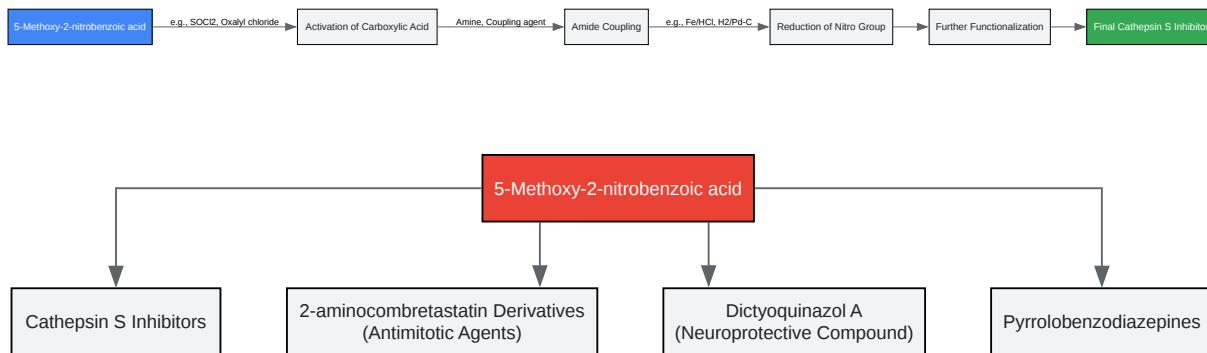
Identifier	Value	Source
Molecular Formula	C8H7NO5	[1][2][3]
Molecular Weight	197.14 g/mol	[1]
CAS Number	1882-69-5	[2][3][4]
Canonical SMILES	COCl=CC(=C(C=C1)C=C1)C(=O)O INVALID-LINK--[O-]C(=O)O	[2]
InChI Key	URADKXVAIGMTEG-UHFFFAOYSA-N	[3]
Appearance	Beige to grey or brown granules	[2]
Melting Point	125-130 °C	[2][4][5]

## Synthetic Applications and Experimental Protocols

**5-Methoxy-2-nitrobenzoic acid** serves as a crucial starting material in the synthesis of a variety of compounds with significant therapeutic potential. Its chemical structure allows for versatile modifications, making it a valuable building block in medicinal chemistry.

### 1. Synthesis of Cathepsin S Inhibitors:

This compound is utilized in the synthesis of inhibitors for Cathepsin S, an enzyme implicated in antitumor applications.[4] The general workflow for such a synthetic route is outlined below.



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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)